

# An In-depth Technical Guide to Leiopyrrole (CAS 5633-16-9)

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## Compound of Interest

Compound Name: *Leiopyrrole*

Cat. No.: *B1674708*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Leiopyrrole**, with the CAS number 5633-16-9, is a chemical compound identified as an anticholinergic drug.<sup>[1]</sup> This technical guide provides a comprehensive overview of its known properties, potential mechanisms of action, and a plausible synthetic approach. The information is curated for researchers and professionals in the field of drug development and scientific research.

## Physicochemical Properties

**Leiopyrrole** is a solid powder with the molecular formula C<sub>23</sub>H<sub>28</sub>N<sub>2</sub>O.<sup>[2][3]</sup> While some physical properties have been reported, specific data regarding its melting point and solubility remain largely unavailable in published literature.<sup>[4][5]</sup>

Table 1: Physicochemical Properties of **Leiopyrrole**

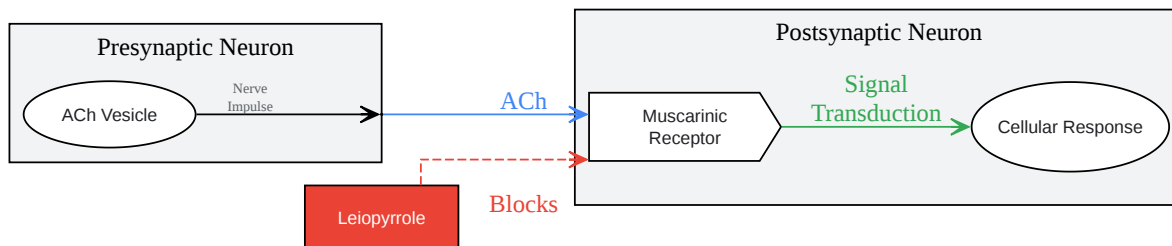
Property	Value	Source(s)
CAS Number	5633-16-9	[2][6]
Molecular Formula	C23H28N2O	[2][3][6]
Molecular Weight	348.481 g/mol	[2]
Boiling Point	497.9°C at 760 mmHg	[2]
Density	1.01 g/cm <sup>3</sup>	[2]
Flash Point	254.9°C	[2]
LogP	5.17330	[2]
Appearance	Solid powder	[3]
Melting Point	No data available	[4][5]
Solubility	No data available	[4][5]

## Biological Activity and Mechanism of Action

**Leiopyrrole** is classified as an anticholinergic agent.[1] Anticholinergic drugs function by competitively inhibiting the action of the neurotransmitter acetylcholine (ACh) at muscarinic receptors in the parasympathetic nervous system. This blockade leads to a variety of physiological effects.

## General Anticholinergic Signaling Pathway

While specific signaling pathways for **Leiopyrrole** have not been detailed in the available literature, a general mechanism for anticholinergic drugs can be inferred. The diagram below illustrates the typical action of an anticholinergic agent like **Leiopyrrole** at a muscarinic synapse.



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Caption: General mechanism of anticholinergic drugs like **Leiopyrrole**.

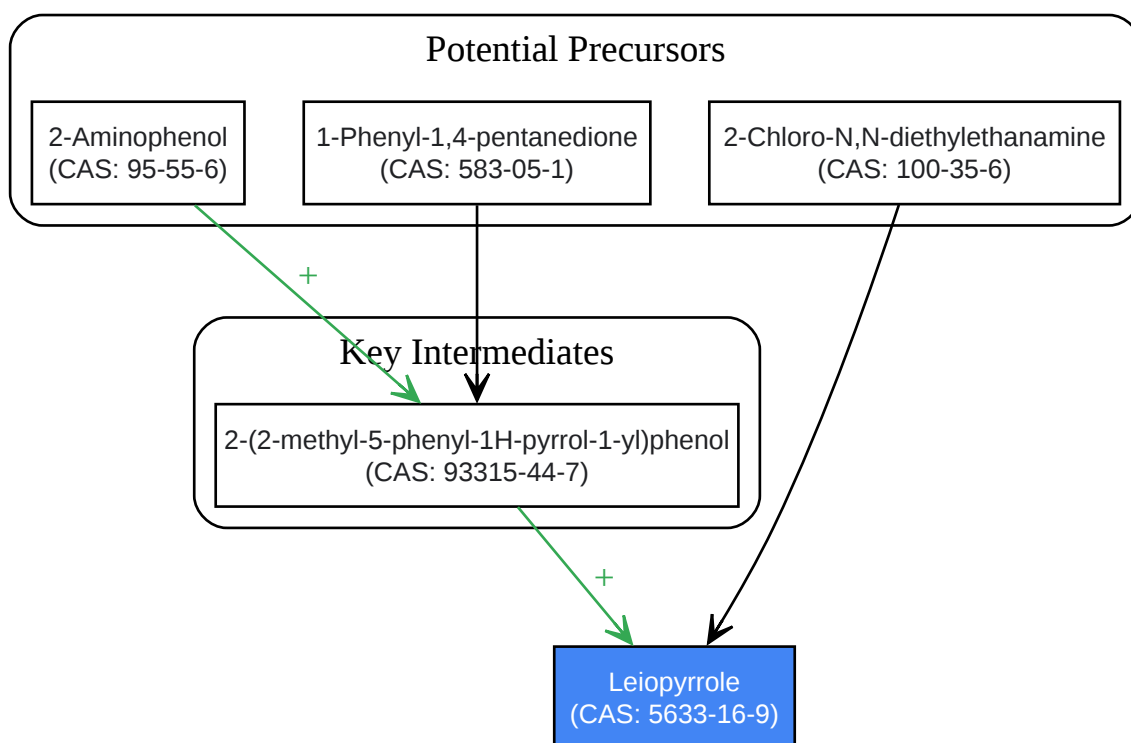
The inhibition of acetylcholine binding at muscarinic receptors prevents the initiation of the signal transduction cascade, leading to the observed physiological effects of anticholinergic agents. These effects can include decreased secretions, relaxation of smooth muscle, and changes in heart rate.

## Synthesis

A specific, detailed experimental protocol for the synthesis of **Leiopyrrole** (CAS 5633-16-9) is not readily available in the public domain. However, based on the identified precursors, a plausible synthetic route can be conceptualized.

## Potential Synthetic Workflow

The synthesis of 1-(o-(2-(Diethylamino)ethoxy)phenyl)-2-methyl-5-phenylpyrrole (**Leiopyrrole**) likely involves a multi-step process. The following diagram outlines a logical relationship between potential starting materials and the final product.



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Caption: Plausible synthetic pathway for **Leiopyrrole**.

This proposed pathway suggests a Paal-Knorr pyrrole synthesis between 2-aminophenol and 1-phenyl-1,4-pentanedione to form the pyrrole-phenol intermediate, followed by an etherification reaction with 2-chloro-N,N-diethylethanamine to yield **Leiopyrrole**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological assays of **Leiopyrrole** are not available in the reviewed literature. Researchers interested in working with this compound would need to develop and validate their own methodologies based on standard procedures for similar chemical structures and anticholinergic drug candidates.

General Considerations for Protocol Development:

- **Synthesis:** The proposed synthesis should be carried out under inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents. Reaction progress should be monitored by

techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- **Purification:** The crude product would likely require purification by column chromatography on silica gel.
- **Structural Elucidation:** The identity and purity of the synthesized **Leiopyrrole** should be confirmed using a combination of analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).
- **Biological Assays:** To confirm its anticholinergic activity, radioligand binding assays using muscarinic receptor subtypes (M1-M5) could be performed to determine the binding affinity ( $K_i$ ). Functional assays, such as measuring the inhibition of acetylcholine-induced contractions in smooth muscle preparations (e.g., guinea pig ileum), could be used to determine its potency ( $\text{IC}_{50}$  or  $\text{pA}_2$ ).

## Conclusion

**Leiopyrrole** (CAS 5633-16-9) is an anticholinergic agent with a defined chemical structure but limited publicly available data on its specific physicochemical properties, biological activity, and experimental protocols. This guide provides a summary of the existing information and outlines a potential synthetic route and general methodologies for further investigation. The lack of detailed experimental data highlights an opportunity for further research to fully characterize this compound and explore its therapeutic potential.

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